

# Health and safety information for (2-Cyclopropylphenyl)methanol

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## Compound of Interest

Compound Name: (2-Cyclopropylphenyl)methanol

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An In-depth Technical Guide on the Health and Safety of **(2-Cyclopropylphenyl)methanol**

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## Introduction

**(2-Cyclopropylphenyl)methanol** is an organic compound featuring a phenyl ring substituted with a cyclopropyl group at the ortho position relative to a hydroxymethyl group. This combination of an aromatic ring, a strained cyclopropyl moiety, and a primary alcohol functional group makes it a molecule of interest for synthetic and medicinal chemistry. This guide provides a detailed overview of its health and safety information, physicochemical properties, a generalized synthetic protocol, and an inferred toxicological and biological profile.

## Physicochemical Properties

The following table summarizes key physicochemical data for **(2-Cyclopropylphenyl)methanol** and its isomers. Note that some values are predicted and should be verified experimentally.

Property	(2-Cyclopropylphenyl)methanol	(4-Cyclopropylphenyl)methanol	(2-Phenylcyclopropyl)methanol
Molecular Formula	C <sub>10</sub> H <sub>12</sub> O	C <sub>10</sub> H <sub>12</sub> O	C <sub>10</sub> H <sub>12</sub> O
Molecular Weight	148.20 g/mol	148.20 g/mol	148.20 g/mol
CAS Number	Not available	454678-87-6	61826-40-2
Appearance	Solid (predicted)	Not available	Solid[1]
Boiling Point	Not available	Not available	Not available
Melting Point	Not available	Not available	Not available
Density	Not available	Not available	Not available
Solubility	Not available	Not available	Not available
LogP (Predicted)	Not available	2.1	1.9

## Health and Safety Information

The health and safety data presented here are largely based on information available for the isomer (2-Phenylcyclopropyl)methanol and should be considered as a guideline for handling (2-Cyclopropylphenyl)methanol.

## GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Serious Eye Damage	1	H318: Causes serious eye damage
Specific target organ toxicity – single exposure (Respiratory system)	3	H335: May cause respiratory irritation
Hazardous to the aquatic environment, acute hazard	3	H402: Harmful to aquatic life
Hazardous to the aquatic environment, long-term hazard	3	H412: Harmful to aquatic life with long lasting effects

## Precautionary Statements

Type	Code	Statement
Prevention	P261	Avoid breathing dust/fume/gas/mist/vapors/spray.
P264		Wash skin thoroughly after handling.
P271		Use only outdoors or in a well-ventilated area.
P273		Avoid release to the environment.
P280		Wear protective gloves/protective clothing/eye protection/face protection.
Response	P302+P352	IF ON SKIN: Wash with plenty of soap and water.
P304+P340		IF INHALED: Remove person to fresh air and keep at rest in a position comfortable for breathing.
P305+P351+P338		IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
P310		Immediately call a POISON CENTER or doctor.
P332+P313		If skin irritation occurs: Get medical advice/attention.
P362		Take off contaminated clothing and wash before reuse.

Storage	P403+P233	Store in a well-ventilated place. Keep container tightly closed.
P405	Store locked up.	
Disposal	P501	Dispose of contents/container to an approved waste disposal plant.

## First Aid Measures

- General Advice: Immediately remove contaminated clothing. Consult a physician and provide the safety data sheet.
- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
- Skin Contact: Wash the affected area with soap and plenty of water. Consult a physician if irritation persists.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

## Handling and Storage

- Handling: Use in a well-ventilated area. Wear appropriate personal protective equipment. Avoid contact with skin, eyes, and clothing. Avoid dust formation.
- Storage: Keep the container tightly closed in a dry, cool, and well-ventilated place. Store away from incompatible materials.

## Experimental Protocol: Synthesis of (2-Cyclopropylphenyl)methanol

While a specific, peer-reviewed synthesis protocol for **(2-Cyclopropylphenyl)methanol** is not readily available, a plausible method is the reduction of 2-cyclopropylbenzoic acid. The following is a generalized experimental protocol for this transformation.

## Materials and Reagents

- 2-Cyclopropylbenzoic acid
- Lithium aluminum hydride ( $\text{LiAlH}_4$ )
- Anhydrous tetrahydrofuran (THF)
- Distilled water
- 10% Sulfuric acid
- Diethyl ether
- Anhydrous magnesium sulfate ( $\text{MgSO}_4$ )
- Round-bottom flask
- Reflux condenser
- Addition funnel
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

## Experimental Procedure

- Reaction Setup: A dry, nitrogen-purged round-bottom flask is equipped with a magnetic stir bar, a reflux condenser, and an addition funnel. A suspension of lithium aluminum hydride in anhydrous THF is prepared in the flask and cooled in an ice bath.

- **Addition of Substrate:** 2-Cyclopropylbenzoic acid is dissolved in anhydrous THF and added dropwise to the stirred LiAlH<sub>4</sub> suspension via the addition funnel. The rate of addition should be controlled to maintain a gentle reaction.
- **Reaction:** After the addition is complete, the reaction mixture is allowed to warm to room temperature and then refluxed for several hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- **Quenching:** The reaction is cooled in an ice bath, and the excess LiAlH<sub>4</sub> is carefully quenched by the slow, sequential addition of distilled water, followed by a 15% sodium hydroxide solution, and then more distilled water.
- **Work-up:** The resulting precipitate is filtered off and washed with THF or diethyl ether. The filtrate is collected.
- **Extraction:** The organic layer is separated, and the aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine.
- **Drying and Concentration:** The organic solution is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the crude product.
- **Purification:** The crude **(2-Cyclopropylphenyl)methanol** is purified by column chromatography on silica gel using an appropriate eluent system (e.g., a gradient of ethyl acetate in hexanes).

## Potential Biological Activities and Toxicology (Inferred)

There is a lack of direct experimental data on the biological and toxicological profile of **(2-Cyclopropylphenyl)methanol**. The following is an inference based on the properties of structurally related compounds.

## Metabolism

The cyclopropyl group in xenobiotics can be a site of metabolic activity. Cytochrome P450 enzymes may catalyze the oxidation of the cyclopropyl ring, potentially leading to ring-opening

and the formation of reactive metabolites.<sup>[2]</sup> However, in some molecular contexts, the cyclopropyl group is resistant to metabolism and can be used to block undesirable metabolic pathways.<sup>[2]</sup> The primary alcohol will likely undergo oxidation to the corresponding aldehyde and carboxylic acid.

## Toxicology

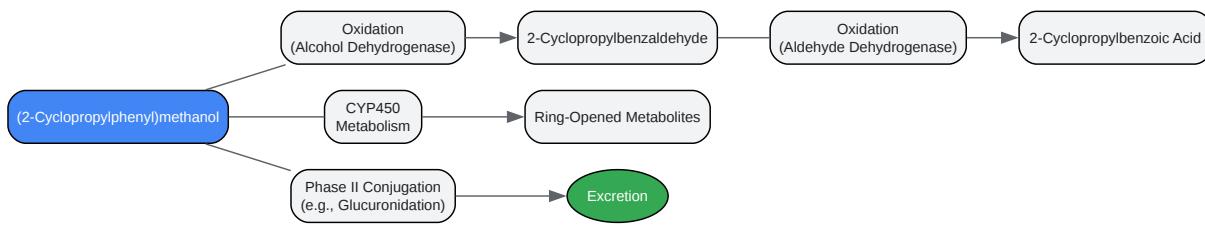
Based on the GHS classification of its isomer, **(2-Cyclopropylphenyl)methanol** is expected to be an irritant to the skin, eyes, and respiratory system.<sup>[1]</sup> The potential for the formation of reactive metabolites from the cyclopropyl ring suggests that further toxicological assessment is warranted.

## Biological Activity

Phenylpropanoids and benzyl alcohols are classes of compounds that have been investigated for a wide range of biological activities, including antimicrobial, anti-inflammatory, and anticancer effects. The specific biological activities of **(2-Cyclopropylphenyl)methanol** have not been reported and would require dedicated screening and mechanistic studies.

## Visualizations

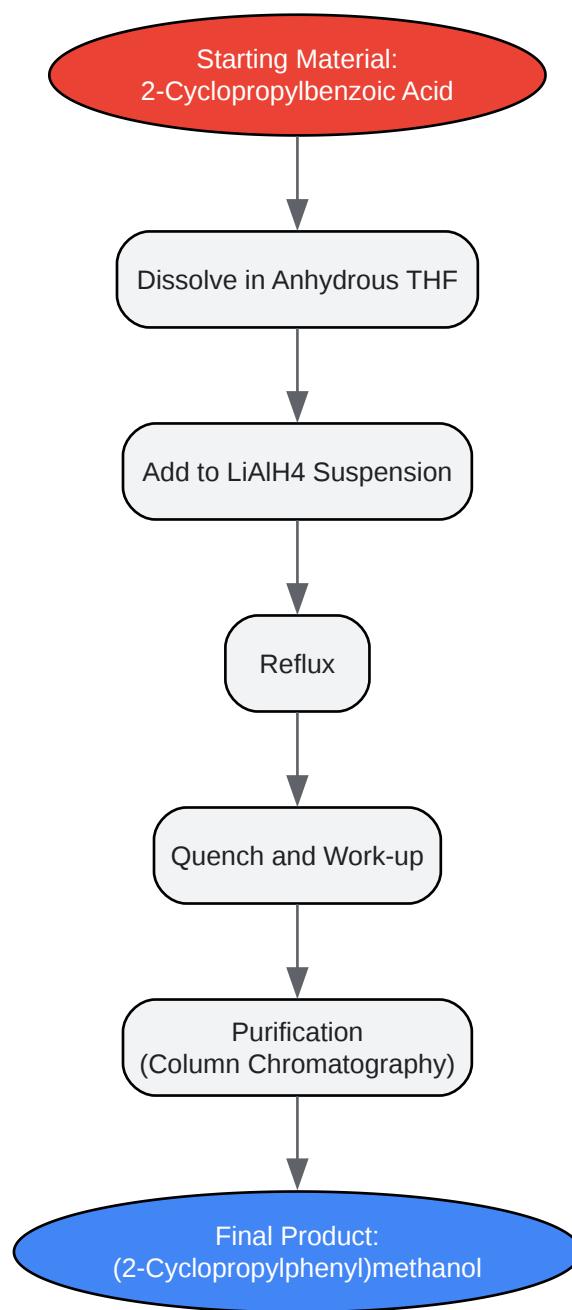
### Potential Metabolic Pathway



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Caption: A potential metabolic pathway for **(2-Cyclopropylphenyl)methanol**.

## Generalized Synthetic Workflow



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Caption: Generalized workflow for the synthesis of **(2-Cyclopropylphenyl)methanol**.

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